

# Formulating Tricaprin for Oral Gavage in Rodents: Application Notes and Protocols

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## Compound of Interest

Compound Name: *Tricaprin*

Cat. No.: *B1683028*

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## Introduction

**Tricaprin**, a triglyceride of capric acid, is a medium-chain triglyceride (MCT) utilized in various research applications, including metabolic and endocrinological studies.<sup>[1][2]</sup> Its oral administration in rodent models is often a critical step in preclinical research. Proper formulation is paramount to ensure accurate and reproducible dosing, which can be challenging due to **tricaprin**'s low aqueous solubility. This document provides detailed application notes and protocols for the formulation and oral gavage administration of **tricaprin** in rodents.

## Physicochemical Properties of Tricaprin

A thorough understanding of **tricaprin**'s properties is essential for successful formulation development.

Property	Value	Reference
Molecular Formula	C <sub>33</sub> H <sub>62</sub> O <sub>6</sub>	[3]
Molecular Weight	554.84 g/mol	[3]
Appearance	Solid at or below room temperature. Described as a colorless to pale yellow liquid above its melting point.	[3]
Melting Point	31-32 °C	
Solubility	Practically insoluble in water. Soluble in organic solvents such as DMSO (100 mg/mL), chloroform, dichloromethane, and ethyl acetate. Miscible with oils like cottonseed and corn oil.	

## Formulation Strategies for Oral Gavage

Given **tricaprin**'s lipophilic nature, the selection of an appropriate vehicle is critical. The goal is to create a stable and homogenous suspension or solution that can be accurately dosed.

### Vehicle Selection

Commonly used vehicles for oral gavage of lipophilic compounds include:

- **Oils:** Corn oil, sesame oil, and other medium-chain triglycerides are suitable choices due to the miscibility of **tricaprin** with these oils.
- **Aqueous Suspensions with Surfactants:** For researchers who prefer aqueous-based vehicles, a suspension can be prepared using surfactants to aid in the dispersion of **tricaprin**. Common surfactants include Tween 80 and Polyethylene Glycol 400 (PEG 400).
- **Co-solvent Systems:** A combination of solvents, such as a small amount of DMSO to initially dissolve the **tricaprin** followed by dilution with an oil or aqueous vehicle, can also be

employed.

## Recommended Formulation Protocols

### Protocol 1: Oil-Based Formulation (Recommended for Simplicity and Stability)

This is the most straightforward method for formulating **tricaprin**.

Materials:

- **Tricaprin**
- Corn oil (or sesame oil)
- Glass vials
- Magnetic stirrer and stir bar
- Warming plate (optional)

Procedure:

- Weigh the desired amount of **tricaprin**.
- Add the calculated volume of corn oil to a glass vial.
- Slowly add the **tricaprin** to the corn oil while stirring.
- If necessary, gently warm the mixture to slightly above **tricaprin**'s melting point (e.g., 35-40°C) to facilitate dissolution.
- Continue stirring until a clear, homogenous solution is formed.
- Allow the solution to cool to room temperature before administration.

### Protocol 2: Aqueous Suspension using Tween 80

This protocol is suitable when an aqueous vehicle is preferred.

Materials:

- **Tricaprin**
- Tween 80
- Purified water (or saline)
- Glass vials
- Homogenizer or sonicator
- Magnetic stirrer and stir bar

Procedure:

- Weigh the desired amount of **tricaprin**.
- In a separate vial, prepare a solution of Tween 80 in purified water (e.g., 5% Tween 80).
- Slowly add the **tricaprin** to the Tween 80 solution while stirring vigorously.
- Use a homogenizer or sonicator to create a fine, uniform suspension.
- Visually inspect the suspension for homogeneity before each administration.

## Oral Gavage Procedure in Rodents

The following is a generalized protocol for oral gavage in mice and rats. All procedures should be performed by trained personnel in accordance with institutional animal care and use committee (IACUC) guidelines.

### Materials

- Appropriately sized gavage needles (flexible or curved stainless steel with a ball tip are recommended).
- Syringes

- Animal scale

## Gavage Needle Sizing

Rodent	Weight (g)	Gauge	Length (inches)
Mouse	<20	22-24	1-1.5
20-30	20-22	1.5	
>30	18-20	1.5-2	
Rat	<100	18-20	2-3
100-250	16-18	3	
>250	16	3-3.5	

Note: These are general guidelines; the appropriate size may vary depending on the individual animal.

## Dosing Volume

The maximum recommended dosing volume for oral gavage is typically 10 mL/kg for mice and 10-20 mL/kg for rats. However, it is advisable to use the smallest volume necessary.

## Step-by-Step Gavage Protocol

- Animal Restraint:
  - Mouse: Scruff the mouse firmly to immobilize the head and body.
  - Rat: Gently restrain the rat by holding it over the back and shoulders, supporting the body.
- Gavage Needle Measurement: Measure the gavage needle from the tip of the animal's nose to the last rib to ensure it will reach the stomach. Mark the needle to indicate the correct insertion depth.
- Needle Insertion:
  - Hold the animal in a vertical position.

- Gently insert the gavage needle into the diastema (the gap between the incisors and molars).
- Advance the needle along the roof of the mouth and down the esophagus. The animal should swallow as the tube passes. Do not force the needle. If resistance is met, withdraw and try again.
- Substance Administration: Once the needle is in place, slowly administer the formulation.
- Needle Removal: Gently withdraw the needle in the same path it was inserted.
- Post-Procedure Monitoring: Observe the animal for at least 5-10 minutes for any signs of distress, such as labored breathing or fluid coming from the nose or mouth.

## Stability and Storage of Formulations

- Oil-based solutions: These are generally stable at room temperature for several days. For longer-term storage, refrigeration is recommended. Visually inspect for any precipitation before use.
- Aqueous suspensions: These are more prone to physical instability (settling) and microbial growth. It is recommended to prepare these fresh daily. If stored, they should be refrigerated and thoroughly re-suspended before use.

## Alternatives to Oral Gavage

Oral gavage can be a stressful procedure for animals. Researchers should consider less invasive alternatives when possible:

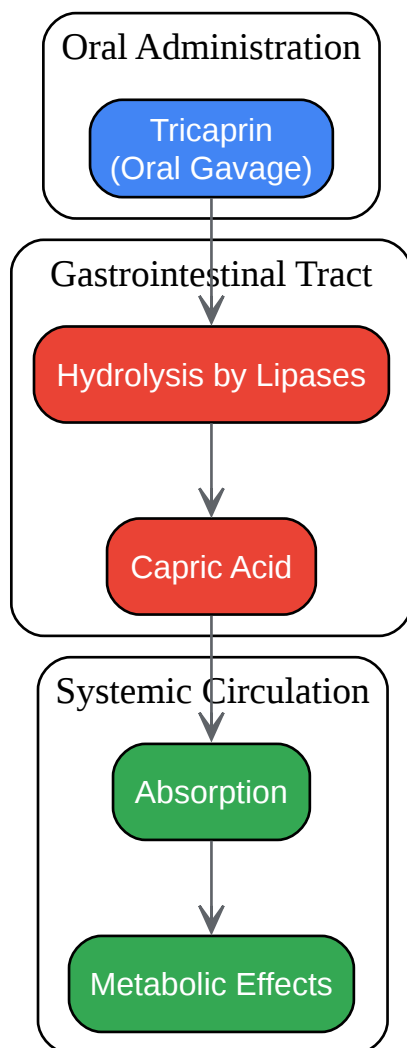
- Voluntary consumption in palatable food: Mixing the **tricaprin** formulation with a small amount of palatable food, such as sweetened peanut butter or a commercial palatable paste.
- Voluntary liquid consumption: Training animals to drink the formulation from a syringe.

## Diagrams



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Caption: Workflow for **Tricaprin** Formulation and Oral Gavage.



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Caption: Conceptual Pathway of Orally Administered **Tricaprin**.

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## References

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